

Essential Safety and Handling Guide for Sodium Metabisulfite (EINECS 235-687-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 235-687-8*

Cat. No.: *B15177296*

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This guide provides crucial safety protocols and logistical information for the handling and disposal of Sodium Metabisulfite (CAS Number: 7681-57-4). Adherence to these procedures is vital for ensuring the safety of all laboratory personnel.

Hazard Identification and Personal Protective Equipment (PPE)

Sodium Metabisulfite is a white crystalline or powdered solid with a slight sulfurous odor.^[1] It is harmful if swallowed and can cause serious eye damage.^{[1][2]} Contact with moisture or acids will release toxic sulfur dioxide gas.^[3] Individuals with asthma or sulfite allergies may have hypersensitivity reactions.^[2]

The following personal protective equipment is mandatory when handling Sodium Metabisulfite:

PPE Category	Item	Specification
Eye Protection	Safety Goggles or Face Shield	Must meet ANSI Z.87.1 1989 standard. A face shield is required when there is a risk of splashing or explosion.[4]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for providing short-term protection against a broad range of chemicals.[2][4]
Body Protection	Chemical-Resistant Coveralls or Laboratory Coat	A Nomex® laboratory coat with cotton clothing underneath is recommended. Coats should be fully buttoned to cover as much skin as possible.[2][4]
Respiratory Protection	Respirator for Sulfur Dioxide	Required if dust formation cannot be avoided or if working in poorly ventilated areas. Use is subject to annual medical evaluations and fit testing.[2][4]
Footwear	Closed-toe, chemical-resistant shoes	Shoes must cover the entire foot.[4][5]

Safe Handling and Emergency Protocols

Handling:

- Always handle Sodium Metabisulfite in a well-ventilated area.[2]
- Avoid creating dust. Use a vacuum or wet method for clean-up; do not dry sweep.[3]
- Prevent contact with water or acids, as this will release toxic sulfur dioxide gas.[3]
- Do not eat, drink, or smoke in areas where Sodium Metabisulfite is handled or stored.[1][3]

- Wash hands thoroughly after handling.[1][2]

First Aid:

- Eye Contact: Immediately rinse with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[1][2]
- Skin Contact: Flush the affected area with plenty of water. If irritation persists, seek medical attention.[2]
- Inhalation: Move the victim to fresh air. If breathing is difficult, seek immediate medical attention.[2][6]
- Ingestion: Rinse mouth with water. Seek medical attention if you feel unwell.[1][2]

Operational and Disposal Plans

Storage:

- Store in a cool, dry, well-ventilated place away from sources of ignition and moisture.[2]
- Keep containers tightly closed.[2]
- Store separately from acids, strong oxidants, and sodium nitrite.[3][6]

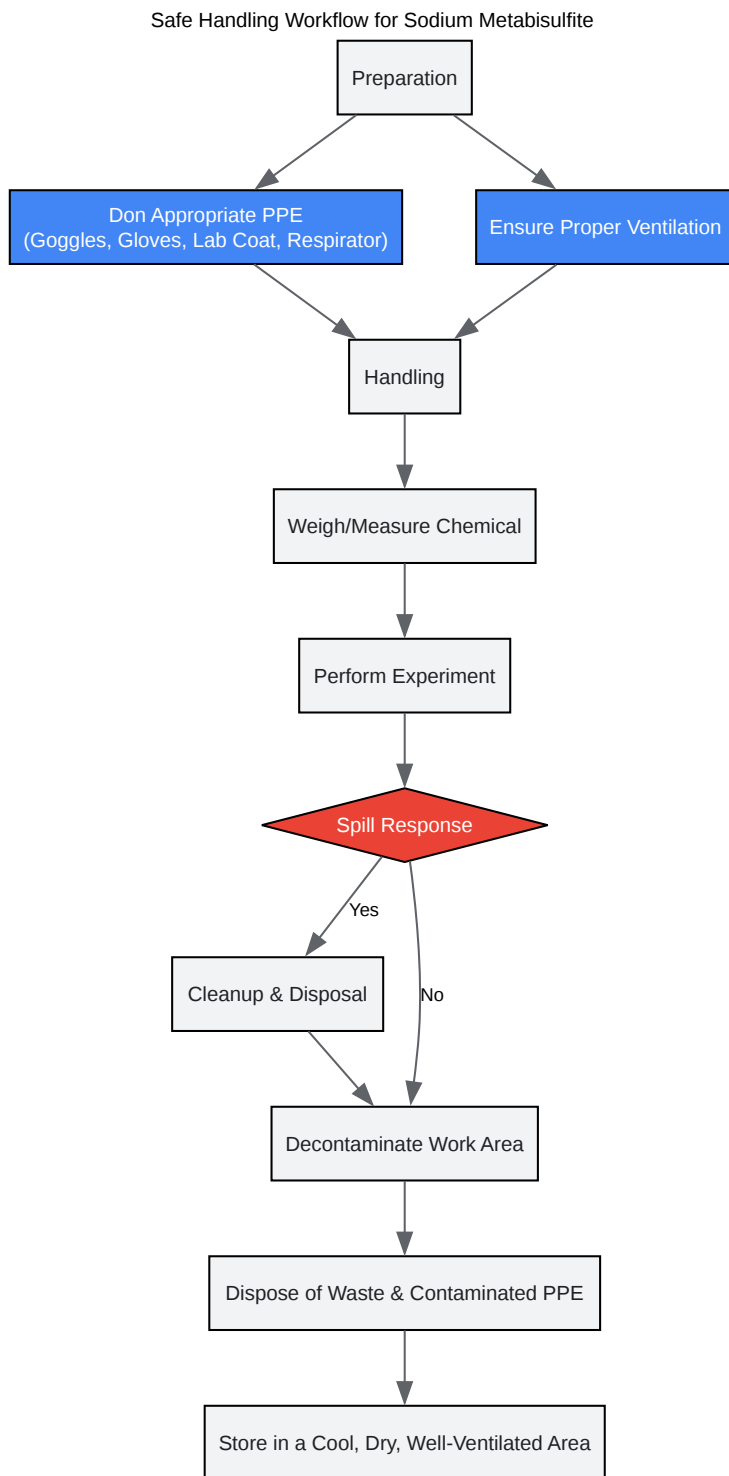
Spill Response:

- Evacuate all personnel not wearing appropriate PPE from the spill area.
- Ventilate the area.
- Carefully sweep or vacuum the spilled material to avoid creating dust and place it in a suitable, sealed container for disposal.[2][3]
- Wash the spill site with copious amounts of water once the material has been removed.[2]

Disposal:

- Dispose of Sodium Metabisulfite and any contaminated PPE in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- It may be necessary to dispose of this chemical as hazardous waste. Contact your institution's environmental health and safety department or the appropriate regulatory agencies for specific guidance.[\[3\]](#)

Diagram of Safe Handling Workflow



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Caption: Workflow for safely handling Sodium Metabisulfite.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for Sodium Metabisulfite (EINECS 235-687-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15177296#personal-protective-equipment-for-handling-einecs-235-687-8]

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